

# Chemical and Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2-(4-Bromophenyl)imidazo[1,2-a]pyridine
Cat. No.:	B183163

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6-Bromo-2-phenyl-1H-imidazo[4,5-b]pyridine, with the chemical formula C<sub>13</sub>H<sub>9</sub>BrN<sub>2</sub>, is a substituted imidazopyridine. Below is a summary of its key properties.

Property	Value	Reference
IUPAC Name	6-Bromo-2-phenyl-1H-imidazo[4,5-b]pyridine	
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrN <sub>2</sub>	
CAS Number	65147-89-9	<a href="#">[1]</a>
Melting Point	>310 °C	<a href="#">[1]</a>
Boiling Point (Predicted)	333.8±52.0 °C	<a href="#">[1]</a>
Density (Predicted)	1.55±0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>

## Synthesis

The primary synthetic route to 6-Bromo-2-phenyl-1H-imidazo[4,5-b]pyridine involves the condensation of a substituted diaminopyridine with benzaldehyde.

## Experimental Protocol: Synthesis of 6-Bromo-2-phenyl-1H-imidazo[4,5-b]pyridine

This protocol is adapted from methodologies described in the literature.[\[2\]](#)[\[3\]](#)

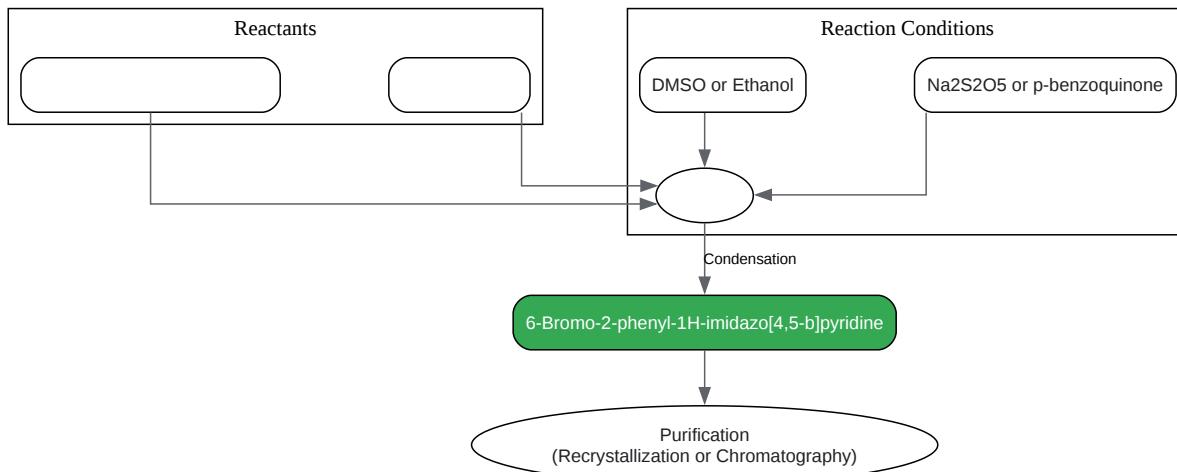
**Materials:**

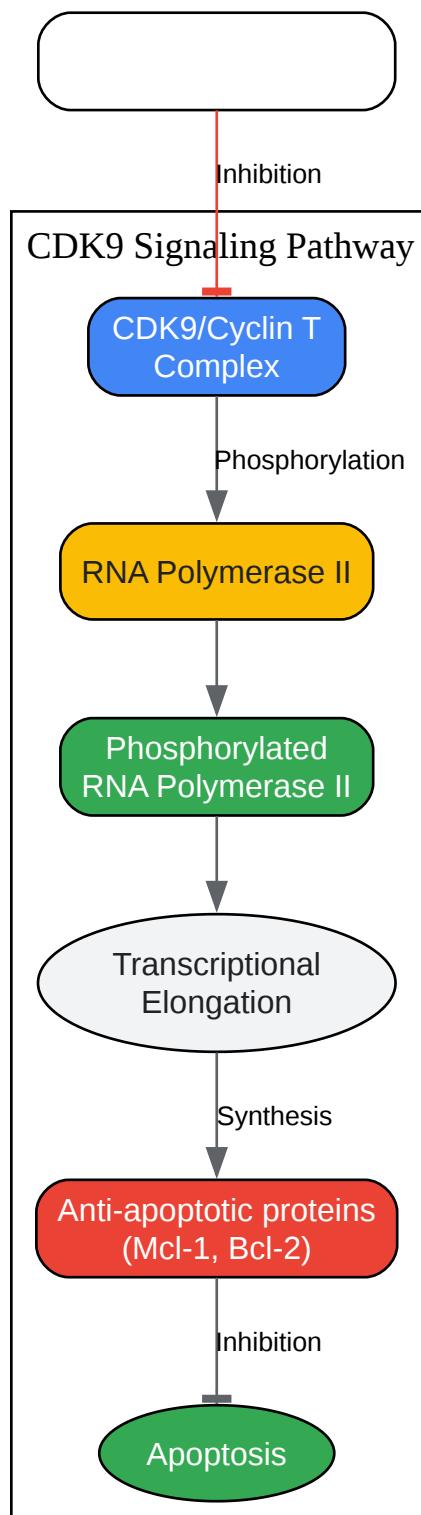
- 5-Bromopyridine-2,3-diamine
- Benzaldehyde
- Sodium metabisulfite ( $\text{Na}_2\text{S}_2\text{O}_5$ ) or p-benzoquinone
- Dimethyl sulfoxide (DMSO) or absolute ethanol

**Procedure:**

- In a round-bottom flask, dissolve 5-bromopyridine-2,3-diamine (1.00 g, 5.31 mmol) and benzaldehyde (0.56 g, 5.31 mmol) in dimethyl sulfoxide (5 mL).[2]
- Add sodium metabisulfite (0.55 g, 2.92 mmol) to the mixture.[2]
- Heat the reaction mixture under reflux for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The crude product can be purified by recrystallization or column chromatography on silica gel.

An alternative method involves refluxing equimolar amounts of 5-bromo-2,3-diaminopyridine and benzaldehyde with p-benzoquinone in absolute ethanol for 24 hours.[4]





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## References

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- 3. researchgate.net [researchgate.net]
- 4. Synthesis and Antiproliferative Activity of 2,6-Disubstituted Imidazo[4,5-b]pyridines Prepared by Suzuki Cross Coupling [mdpi.com]
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